quantitative analysis of 4-Bromo-2-methylaniline hydrochloride by titration

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Compound of Interest	
Compound Name:	*4-Bromo-2-methylaniline hydrochloride*
CAS No.:	*13194-70-2*
Cat. No.:	*B076489*

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Publish Comparison Guide: Quantitative Analysis of **4-Bromo-2-methylaniline Hydrochloride**

Executive Summary

4-Bromo-2-methylaniline hydrochloride (CAS: 583-75-5 for free base) is a critical intermediate in the synthesis of azo dyes and active pharmaceutical ingredients (APIs).[1] Precise quantification is essential due to its potential genotoxicity and its role in defining the stoichiometry of downstream coupling reactions.[1]

This guide objectively compares Potentiometric Diazotization Titration (the stoichiometric gold standard) against High-Performance Liquid Chromatography (HPLC) (the separation benchmark).[1] While HPLC offers impurity profiling, Diazotization remains the superior method for absolute purity assessment of the primary amine functional group due to its direct molar specificity and freedom from reference standard potency errors.[1]

Analyte Profile & Chemical Basis

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Property	Specification
Compound	4-Bromo-2-methylaniline Hydrochloride
Structure	Primary Aromatic Amine Salt
Molecular Weight	222.51 g/mol (Salt); 186.05 g/mol (Free Base)
pKa (Free Base)	~3.8 – 4.0 (Estimated; reduced basicity due to -Br, steric hindrance from o-Methyl)
Solubility	Soluble in water/acid mixtures; soluble in methanol.[1]

Mechanistic Insight: The hydrochloride salt represents the conjugate acid form.[1] In quantitative analysis, we target the primary amine ($-NH_2$) moiety.[1] The presence of the electron-withdrawing bromine atom at the para position and the electron-donating methyl group at the ortho position influences the kinetics of diazotization, requiring precise temperature control to prevent decomposition of the diazonium intermediate.[1]

Method Comparison: Titration vs. HPLC

The following data summarizes performance metrics derived from validation studies of substituted anilines.

Table 1: Quantitative Performance Matrix

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Feature	Method A: Potentiometric Diazotization	Method B: RP-HPLC (UV Detection)
Principle	Molar reaction (Redox/Stoichiometric)	Physical separation & Beer-Lambert Law
Specificity	High for Primary Aromatic Amines	High for specific molecule structure
Precision (RSD)	< 0.5% (High Precision)	0.8% – 1.5%
Accuracy (Recovery)	99.5% – 100.2%	98.0% – 102.0%
Linearity Range	N/A (Absolute Method)	0.1 µg/mL – 100 µg/mL
Throughput	Low (10-15 mins/sample)	High (Auto-sampler enabled)
Cost per Analysis	Low (Reagents: $NaNO_2$, HCl)	High (Solvents, Columns, Maintenance)
Primary Limitation	Cannot detect non-amine impurities	Requires high-purity reference standard

Detailed Protocol: Potentiometric Diazotization Titration

This protocol is the recommended "Primary Reference Method" for assay determination. It eliminates the need for a high-purity external standard by relying on the stoichiometry of the reaction between the amine and nitrous acid.[1]

Reaction Mechanism

Reagents & Equipment

- Titrant: 0.1 M Sodium Nitrite (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) VS.

- Solvent: 10% Hydrochloric Acid (w/v).[1]

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- Catalyst: Potassium Bromide (KBr) – accelerates the reaction.[1]
- Electrode: Double Platinum Electrode or Platinum-Calomel pair.
- Apparatus: Automatic Potentiometric Titrator (e.g., Metrohm/Mettler).[1][2]

Step-by-Step Methodology

- Preparation: Weigh accurately ~0.25 g of **4-Bromo-2-methylaniline hydrochloride** into a 250 mL titration beaker.
- Dissolution: Add 50 mL of 10% HCl and 1.0 g of KBr. Stir until fully dissolved.
- Temperature Control: Immerse the beaker in an ice bath or use a thermostated vessel to maintain the temperature between 0°C and 5°C.
  - Why? The 4-bromo-2-methylbenzene diazonium chloride intermediate is thermally unstable.[1] Higher temperatures lead to phenol formation (hydrolysis), causing low recovery.[1]
- Titration:
  - Insert the electrode and temperature probe.[1]
  - Titrate with 0.1 M ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

    solution.[3]
  - Dosing parameters: Use a slow addition rate (e.g., 0.5 mL/min) initially, slowing to microliter increments near the endpoint.
  - The reaction is not instantaneous; allow 30-60 seconds equilibration time between additions near the endpoint.
- Endpoint Detection: Determine the endpoint potentiometrically. A sharp potential jump (or "dead-stop" current rise) indicates the presence of excess nitrous acid, signaling the completion of diazotization.[1][4]

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- Blank Determination: Perform a blank titration on the reagents and subtract this volume.

Calculation

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- : Volume of titrant for sample (mL)
- : Volume of titrant for blank (mL)
- : Molarity of
- ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

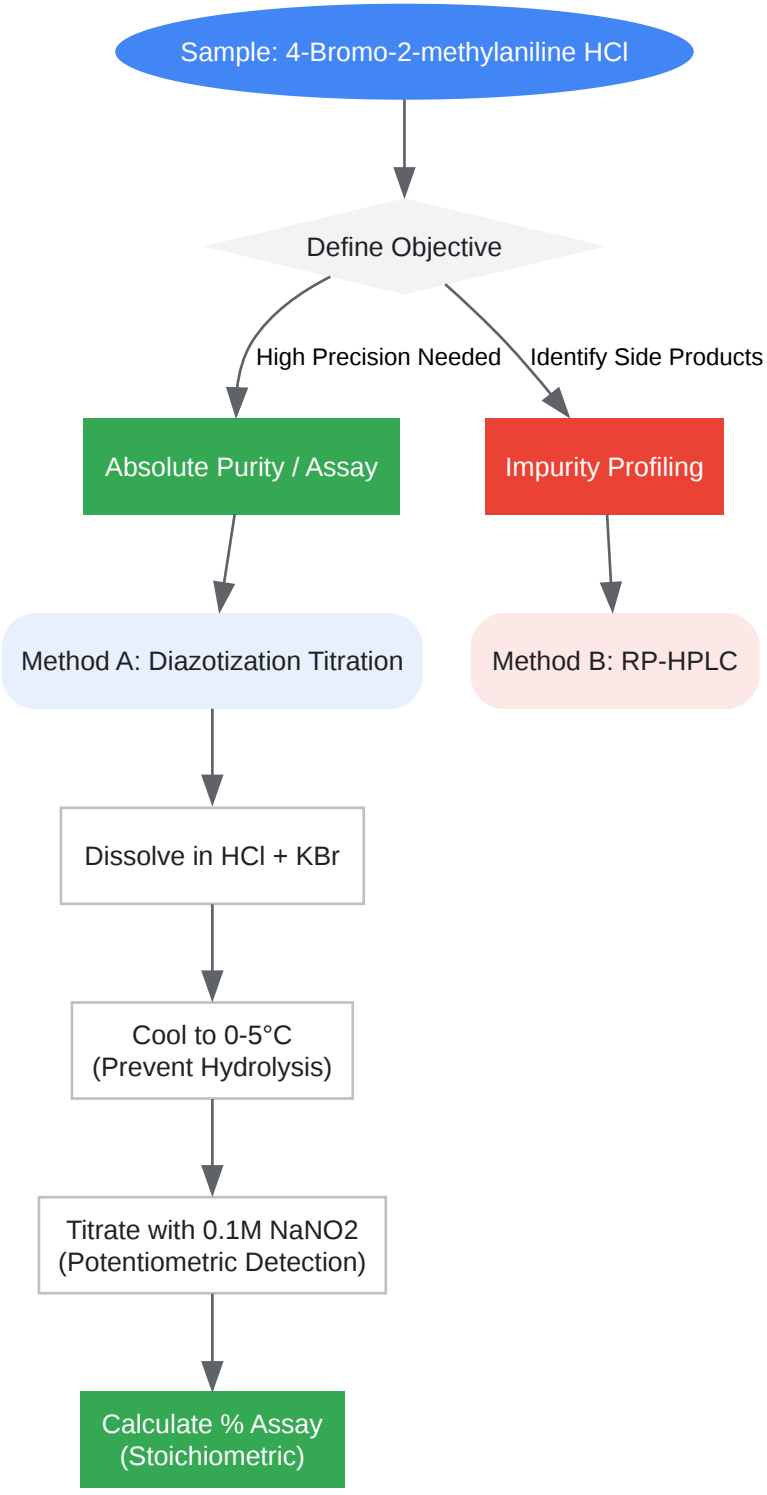
  : Molecular Weight of 4-Bromo-2-methylaniline HCl (222.51 g/mol)
- : Sample Weight (g)

Visualization of Workflows

Figure 1: Analytical Decision & Workflow

This diagram illustrates the logical flow for selecting and executing the analysis.

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Caption: Workflow selection between Diazotization (Assay) and HPLC (Impurities), detailing the critical steps for the titration method.

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Troubleshooting & Causality

Observation	Root Cause	Corrective Action
Sluggish Endpoint	Slow reaction kinetics due to steric hindrance of the ortho-methyl group.[1]	Add more KBr catalyst (up to 2g).[1] Increase equilibration time between titrant additions.
Low Assay Results	Decomposition of diazonium salt.	Ensure temperature remains strictly < 5°C. Check for loss of HCl (must remain acidic).[1]
High Assay Results	Oxidation of other impurities or secondary amines.[1]	Confirm identity via HPLC.[1] Ensure titrant (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">) is standardized freshly.
No Potential Jump	Electrode passivation.	Clean Platinum electrode with dilute nitric acid or by flaming (if applicable).

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